

An In-depth Technical Guide to the Physical Properties of 1,3-Diaminopropane

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Compound of Interest		
Compound Name:	1,3-Diaminopropane	
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This technical guide provides a comprehensive overview of the key physical properties of **1,3-Diaminopropane**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require precise and reliable data for their work. This document includes a summary of reported values, detailed experimental protocols for their determination, and a logical workflow diagram.

Physical Properties of 1,3-Diaminopropane

1,3-Diaminopropane, also known as trimethylenediamine, is a colorless liquid with a characteristic fishy, ammoniacal odor.[1] It is soluble in water and many polar organic solvents.
[1] The quantitative physical properties of 1,3-Diaminopropane are summarized in the table below.



Physical Property	Reported Value(s)	Conditions
Boiling Point	133 °C	Not specified
134 °C to 136 °C[2]	Not specified	
137 - 140 °C[3]	at 1013 mbar	_
140 °C[4][5]	(lit.)	-
140.1 °C[1]	Standard state	_
275.9 °F (~135.5 °C)[6][7]	at 738 mmHg	_
Density	0.88 g/cm ³ [3]	at 20 °C
0.881 g/mL[6][7]	at 68 °F (20 °C)	
0.888 g/mL[1][4][5]	at 25 °C (lit.)	-
0.89 (Specific Gravity 20/20)	at 20 °C	-

Experimental Protocols

The following sections detail the standard laboratory procedures for determining the boiling point and density of a liquid substance like **1,3-Diaminopropane**.

Determination of Boiling Point (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[8][9][10] The capillary method is a common and reliable technique for this measurement.

Apparatus:

- Thiele tube or a similar heating bath (e.g., oil bath in a beaker)
- Thermometer (-10 to 150 °C range)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)



- Heat source (e.g., Bunsen burner or hot plate)
- Stand and clamp
- · Liquid paraffin or high-boiling point oil

Procedure:

- Sample Preparation: Fill the small test tube with 2-3 mL of **1,3-Diaminopropane**.
- Capillary Insertion: Place the capillary tube into the test tube with its open end submerged in the liquid.
- Apparatus Assembly: Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.
- Heating: Immerse the assembly in the Thiele tube or oil bath, making sure the heating medium is below the opening of the test tube.
- Observation: Gently heat the apparatus. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Measurement: Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, turn off the heat source.
- Boiling Point Reading: Allow the apparatus to cool slowly. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is the boiling point of the substance.[8] Record this temperature. For accuracy, it is advisable to repeat the measurement.

Determination of Density

Density is an intrinsic physical property defined as the mass of a substance per unit volume. [11] It can be determined by measuring the mass and volume of a sample.

Apparatus:

Electronic balance (accurate to at least 0.01 g)



- Graduated cylinder (e.g., 10 mL or 25 mL)
- Pipette or dropper

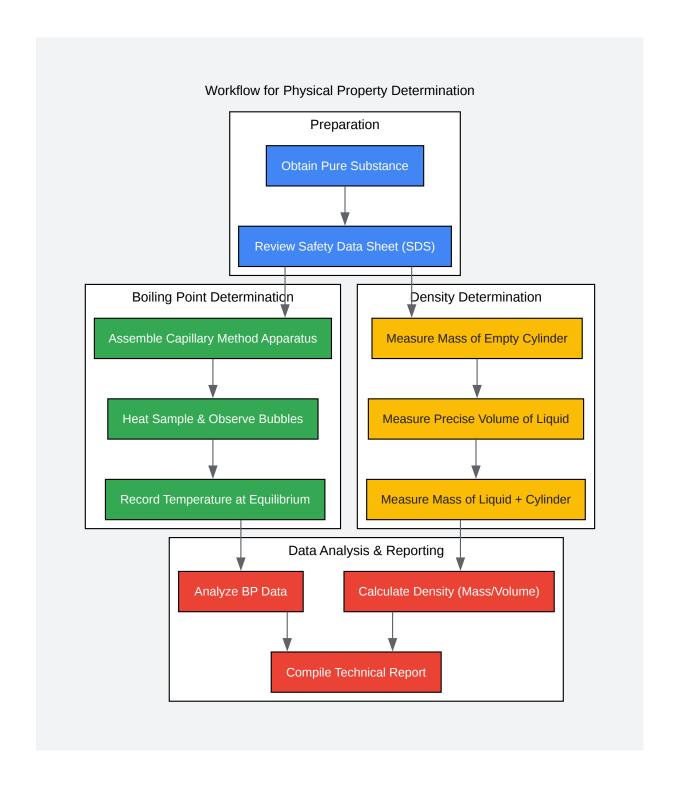
Procedure:

- Mass of Empty Cylinder: Place a clean, dry graduated cylinder on the electronic balance and tare it, or record its mass.[12][13]
- Volume Measurement: Carefully transfer a precise volume of 1,3-Diaminopropane (e.g., 10.0 mL) into the graduated cylinder. Read the volume from the bottom of the meniscus.[13]
 [14]
- Mass of Liquid and Cylinder: Place the graduated cylinder containing the liquid back on the balance and record the combined mass.[14]
- · Calculation:
 - Calculate the mass of the liquid by subtracting the mass of the empty graduated cylinder from the combined mass.[15]
 - Calculate the density using the formula: Density = Mass / Volume.
- Repeatability: To ensure accuracy and precision, repeat the procedure at least two more times and calculate the average density.[14]

Logical Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a chemical substance.





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Caption: A flowchart illustrating the sequential steps for determining the boiling point and density of a chemical substance.

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